

Ortetamine isomer structure-activity relationships

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Compound Focus: Ortetamine

CAS No.: 5580-32-5

Cat. No.: S1916738

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Ortetamine: Basic Profile and Known SAR

The table below summarizes the core information available for **ortetamine**.

Property	Description
Systematic Name	Ortetamine (INN); also known as 2-methylamphetamine (2-MA) [1] [2].
Chemical Structure	A phenethylamine of the amphetamine class, with a methyl group at the 2-position (ortho-) of the phenyl ring [1] [2].
Key Pharmacological Finding	In animal drug discrimination tests, it substituted for dextroamphetamine more closely than either the 3- or 4-methylamphetamine isomers, but with only about one-tenth the potency of dextroamphetamine itself [1] [2].
General SAR Context	Substitutions to the phenethylamine core (like ring positions and N-alkyl chain length) cause predictable changes in potency, efficacy, and monoamine transporter activity (DAT, NET, SERT) [3].

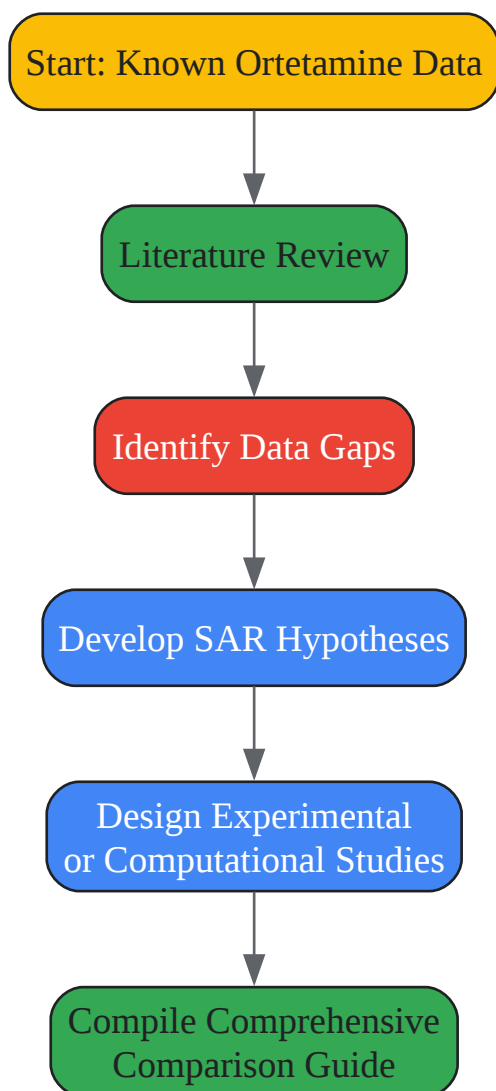
Research Gaps and Suggested Pathways

The search results did not contain the detailed quantitative data or direct experimental comparisons required for your guide. The broader scientific literature is likely your best resource for filling these gaps.

- **Deepen SAR Analysis:** The finding that **ortetamine** is less potent than dextroamphetamine but more amphetamine-like than other methylated isomers is a starting point [1] [2]. Further investigation could focus on its binding affinity and efficacy at dopamine, norepinephrine, and serotonin transporters relative to its 3- and 4-methyl isomers.
- **Investigate Broader Phenethylamine SAR:** One study establishes that systematic structural changes (like adding a para-chloro group or a β -keto group) lead to "orderly" changes in locomotor stimulant effects and transporter activity [3]. You could apply this established framework to hypothesize and test the effects of ortho-methyl substitution.
- **Consult Specialized Databases:** To obtain the specific binding constants, pharmacokinetic data, and experimental protocols you need, searching specialized pharmacological and chemical databases will be essential.

Proposed Research Workflow

The diagram below outlines a potential workflow for building the comprehensive SAR guide you require, based on information synthesis and hypothesis-driven research.



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References

1. - Wikipedia Ortetamine [en.wikipedia.org]
2. of Chemistry Topics | Question AI Ortetamine [questionai.com]

3. Structure-Activity Relationships for Locomotor Stimulant ... [pmc.ncbi.nlm.nih.gov]

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